

How to handle and store Methyl succinyl chloride safely?

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Compound of Interest

Compound Name: Methyl succinyl chloride

Cat. No.: B3060499

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Technical Support Center: Methyl Succinyl Chloride

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **methyl succinyl chloride**.

Frequently Asked Questions (FAQs)

Q1: What is **Methyl Succinyl Chloride** and what are its primary hazards?

Methyl succinyl chloride (CAS No. 1490-25-1) is a colorless to pale yellow liquid with a pungent odor.^[1] It is a reactive acylating agent used in organic synthesis.^[1] The primary hazards include:

- Corrosivity: It causes severe skin burns and eye damage.^{[2][3]}
- Reactivity with Water: It reacts violently with water and moisture, liberating toxic and corrosive hydrogen chloride gas.^{[3][4]}
- Combustibility: It is a combustible liquid.^{[3][4]}

Q2: What are the immediate first aid measures in case of exposure?

Immediate medical attention is required for all exposure routes.[3][4]

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[3][4] Remove contact lenses if present and easy to do.[2][3] Continue rinsing and seek immediate medical attention.[2][3]
- Skin Contact: Take off immediately all contaminated clothing.[4] Wash off immediately with plenty of water for at least 15 minutes.[3][4] Seek immediate medical attention.[3][4]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[2] If not breathing, give artificial respiration.[3] Immediate medical attention is required.[3][4]
- Ingestion: Rinse mouth with water.[2] Do NOT induce vomiting.[3][4] Call a physician or poison control center immediately.[3][4]

Q3: How should I properly store **Methyl Succinyl Chloride**?

Store in a dry, cool, and well-ventilated place away from heat, sparks, and open flames.[3][4] Keep containers tightly closed to prevent contact with moisture.[2][3] It is recommended to store under an inert atmosphere.[3][4] The recommended storage temperature is 2-8°C.

Q4: What materials are incompatible with **Methyl Succinyl Chloride**?

Avoid contact with the following:

- Water/Moisture[3][4]
- Bases[3][4]
- Alcohols[3][4]
- Oxidizing agents[3][4]

Troubleshooting Guide

Problem/Observation	Possible Cause(s)	Recommended Action(s)
Fuming or bubbling upon opening the container.	Exposure to moist air.	Handle the container in a chemical fume hood with low humidity or under an inert atmosphere. Ensure the container is tightly sealed after use.
Pressure buildup in the container.	Decomposition due to moisture or heat.	Open the container carefully in a fume hood, pointing it away from you. Store the chemical at the recommended temperature (2-8°C).
Discoloration of the chemical (darkening).	Decomposition or contamination.	Do not use if significantly discolored. Dispose of the chemical according to hazardous waste regulations.
Poor reaction yield or unexpected side products.	Degradation of the reagent due to improper storage or handling.	Use a fresh bottle of methyl succinyl chloride. Ensure all glassware is dry and reactions are carried out under anhydrous conditions.

Quantitative Data Summary

Property	Value	Source
CAS Number	1490-25-1	[5]
Molecular Formula	C5H7ClO3	[3]
Molecular Weight	150.56 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[1][2]
Flash Point	73 °C / 163.4 °F	[4]
Storage Temperature	2 - 8 °C	

Experimental Protocols

Safe Handling Protocol:

- Preparation:
 - Always work in a well-ventilated chemical fume hood.[\[3\]](#)[\[4\]](#)
 - Ensure an eyewash station and safety shower are readily accessible.[\[4\]](#)
 - Wear appropriate Personal Protective Equipment (PPE): chemical safety goggles, face shield, chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[2\]](#)[\[3\]](#)
- Handling:
 - Use only dry glassware and equipment.
 - Dispense the required amount of **methyl succinyl chloride** carefully, avoiding splashes.
 - Keep the container tightly closed when not in use.[\[2\]](#)
- Post-Handling:
 - Wash hands thoroughly after handling.[\[2\]](#)
 - Decontaminate the work area.
 - Dispose of any contaminated materials as hazardous waste according to local regulations.[\[4\]](#)

Spill Response Protocol:

- Evacuate: Immediately evacuate the spill area.[\[3\]](#)
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Contain: For small spills, absorb with an inert, dry material (e.g., sand, vermiculite).[\[3\]](#)[\[4\]](#) Do not use water.[\[3\]](#)

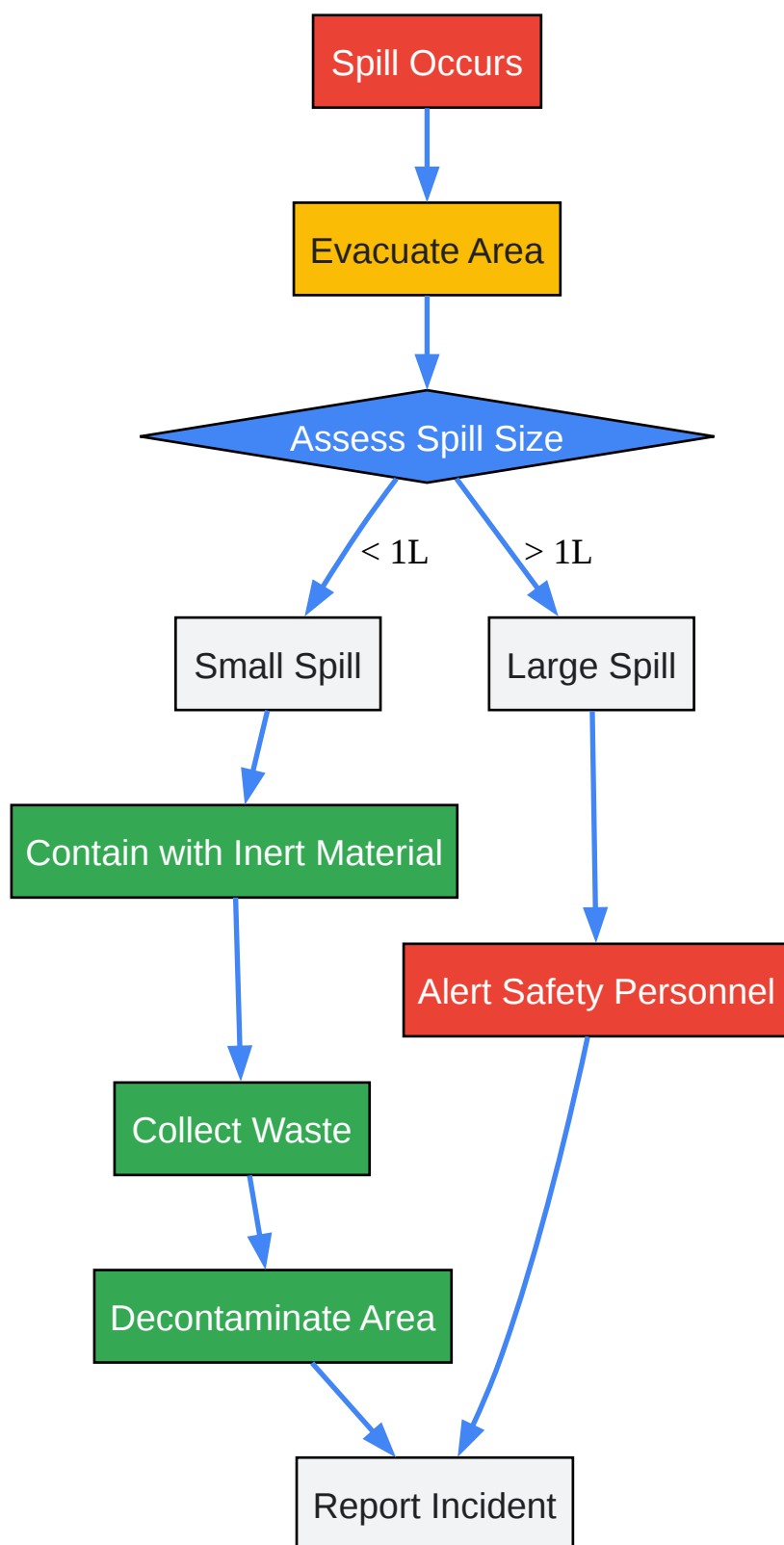
- Collect: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[3][4]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to your supervisor and safety officer.

Visualizations



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Caption: Workflow for the safe handling of **methyl succinyl chloride**.



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Caption: Decision tree for responding to a **methyll succinyl chloride** spill.

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